

Essential Safety and Operational Guide for 2,5-Anhydro-D-mannitol

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Compound of Interest

Compound Name: 2,5-Anhydro-D-mannitol

Cat. No.: B043424

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This guide provides crucial safety and logistical information for the handling and disposal of **2,5-Anhydro-D-mannitol**, a crystalline solid utilized by researchers, scientists, and drug development professionals.^{[1][2][3]} Adherence to these procedures is vital for ensuring a safe laboratory environment.

Core Safety Information:

2,5-Anhydro-D-mannitol is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and respiratory irritation.^{[4][5][6][7]} It is imperative to handle this compound with appropriate personal protective equipment and to follow the outlined safety protocols to minimize exposure risks.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2,5-Anhydro-D-mannitol** to prevent contact and inhalation.

PPE Category	Item	Specification	Rationale
Hand Protection	Chemical-resistant gloves	Nitrile or other suitable material	To prevent skin irritation from direct contact. [4] [6]
Eye Protection	Safety glasses with side shields or goggles	ANSI Z87.1-compliant	To protect eyes from dust particles and splashes, preventing serious eye irritation. [4] [6]
Respiratory Protection	NIOSH-approved respirator	N95 or higher, depending on dust levels	To prevent respiratory tract irritation from inhaling airborne particles. [6] Use in a well-ventilated area is also recommended. [7]
Body Protection	Laboratory coat	Standard lab coat	To protect skin and clothing from contamination.

Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **2,5-Anhydro-D-mannitol** and ensuring a safe working environment.

- Handling:
 - Avoid breathing dust.[\[7\]](#)
 - Wash hands thoroughly after handling.[\[7\]](#)
 - Use only in a well-ventilated area.[\[7\]](#)
 - Avoid contact with skin and eyes.[\[3\]](#)
- Storage:

- Store in a tightly closed container.[8]
- Recommended storage temperature is between 2°C and 8°C.[8] Some suppliers recommend storage at -20°C.[3] Always refer to the supplier's specific instructions.
- Keep away from strong oxidizing agents.[4]

Spillage and Disposal

In the event of a spill, ensure the area is well-ventilated and wear appropriate PPE. Sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.

- Disposal:
 - Dispose of waste in accordance with local, state, and federal regulations.
 - Do not allow the substance to enter sewers or waterways.[4]

First Aid Measures

- If on skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical advice. [6][7]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[6][7]
- If inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[6][7]
- If swallowed: Rinse mouth. Drink plenty of water. Immediate medical attention is not required unless large quantities are ingested or symptoms develop.[4]

Experimental Workflow for Handling 2,5-Anhydro-D-mannitol

The following diagram outlines the standard procedure for safely handling **2,5-Anhydro-D-mannitol** from receipt to disposal.

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